

# 6-Chloro-5-methylpyridine-2-carbonitrile chemical structure and CAS number

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## Compound of Interest

Compound Name: 6-Chloro-5-methylpyridine-2-carbonitrile

Cat. No.: B1456811

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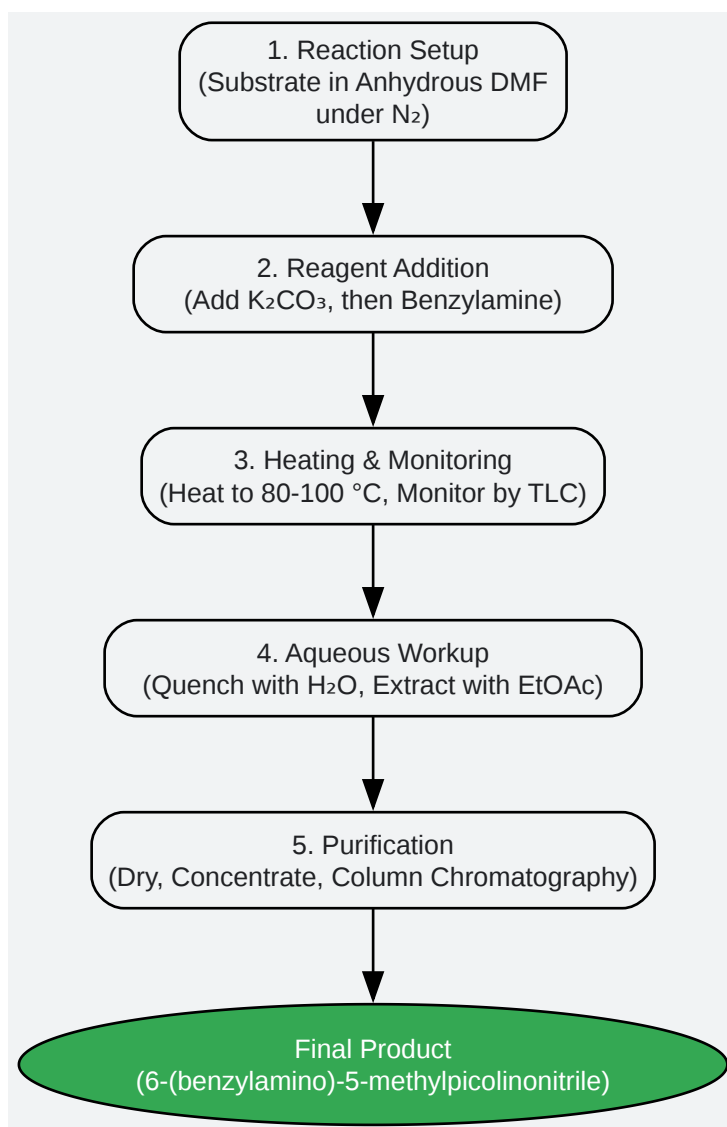
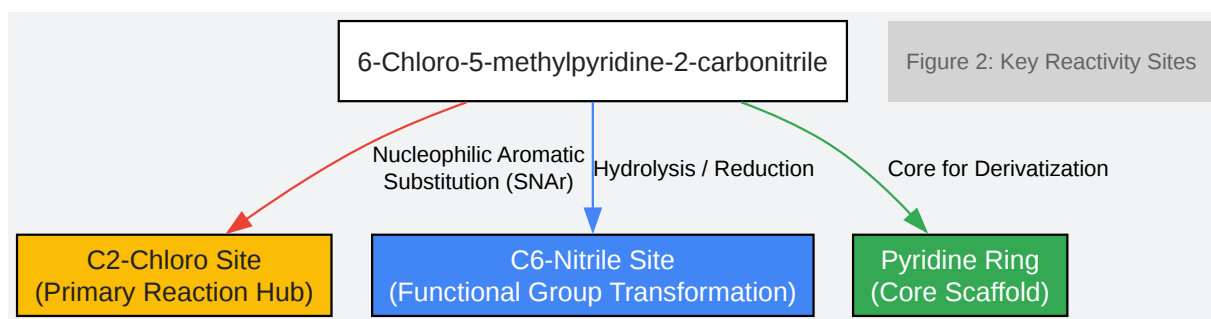
## Chemical Identity and Physicochemical Properties

**6-Chloro-5-methylpyridine-2-carbonitrile** is a substituted pyridine derivative characterized by the presence of a chloro, a methyl, and a nitrile group attached to the core aromatic ring. These functional groups impart specific reactivity and properties that make it a valuable precursor in multi-step synthesis.

## Chemical Structure and Core Identifiers

The unique arrangement of its functional groups dictates its chemical behavior, particularly the susceptibility of the chlorine atom at the 2-position to nucleophilic displacement.

- IUPAC Name: 6-chloro-5-methyl-2-pyridinecarbonitrile[3]
- CAS Number: 875293-89-3[3][4][5]
- Molecular Formula: C<sub>7</sub>H<sub>5</sub>ClN<sub>2</sub>[3][4]
- SMILES: CC1=C(Cl)N=C(C=C1)C#N[4]
- InChI Key: XUAHTIHTHZLYFK-UHFFFAOYSA-N[3]



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## References

- 1. mdpi.com [mdpi.com]
- 2. nbinno.com [nbinno.com]
- 3. 6-Chloro-5-methylpyridine-2-carbonitrile | 875293-89-3 [sigmaaldrich.com]
- 4. chemscene.com [chemscene.com]
- 5. 875293-89-3|6-Chloro-5-methylpyridine-2-carbonitrile|BLD Pharm [bldpharm.com]
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